

The Pentalenolactone Biosynthesis Pathway in Actinobacteria: A Technical Guide

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Compound of Interest

Compound Name: **Pentalenolactone**

Cat. No.: **B1231341**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the **pentalenolactone** biosynthesis pathway in actinobacteria, with a focus on *Streptomyces avermitilis*.

Pentalenolactone is a sesquiterpenoid antibiotic that exhibits a range of biological activities, including antibacterial, antifungal, and antiviral properties. Its unique mode of action, the irreversible inactivation of glyceraldehyde-3-phosphate dehydrogenase (GAPDH), has made it a subject of interest for drug development. This document details the genetic organization, enzymatic steps, and regulatory mechanisms of its biosynthesis, providing valuable information for researchers seeking to understand and engineer this pathway for the production of novel bioactive compounds.

The Pentalenolactone Biosynthetic Gene Cluster

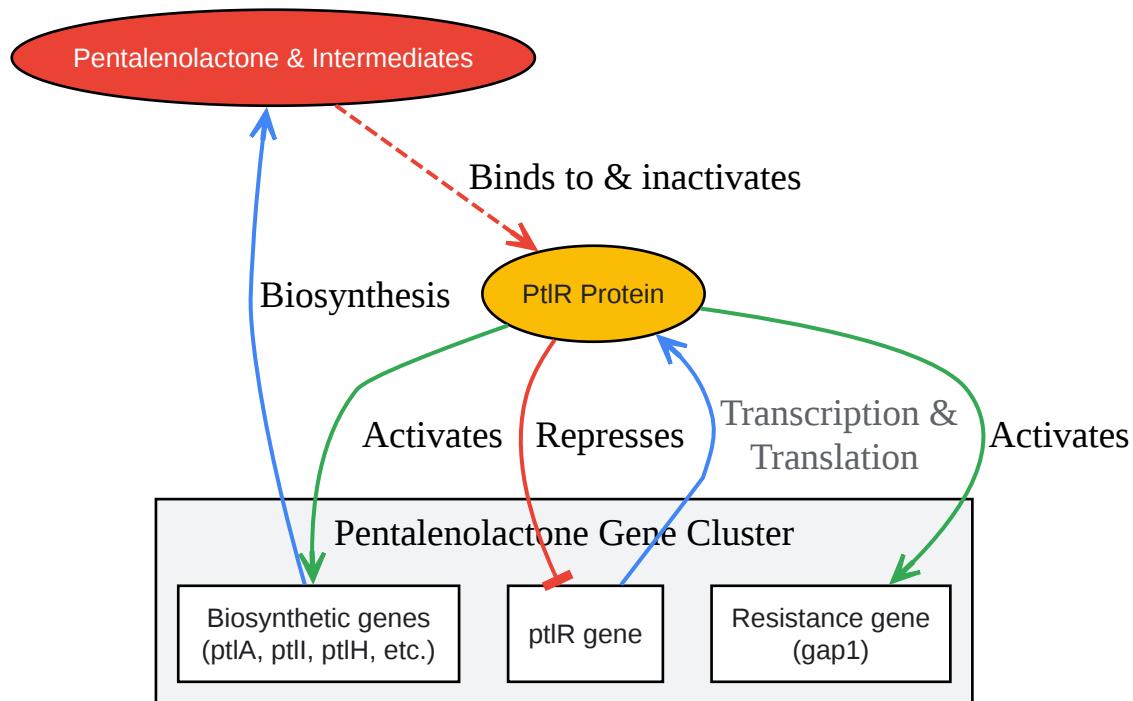
The biosynthesis of **pentalenolactone** is orchestrated by a dedicated gene cluster found in several *Streptomyces* species. In *Streptomyces avermitilis*, this cluster spans approximately 13.4 kb and contains 13 unidirectionally transcribed open reading frames (ORFs)[1][2][3][4]. This cluster, designated as the ptl cluster, contains all the necessary genes for the production of **pentalenolactone** from the primary metabolite farnesyl diphosphate (FPP), as well as a gene conferring resistance to the antibiotic[2][3][4].

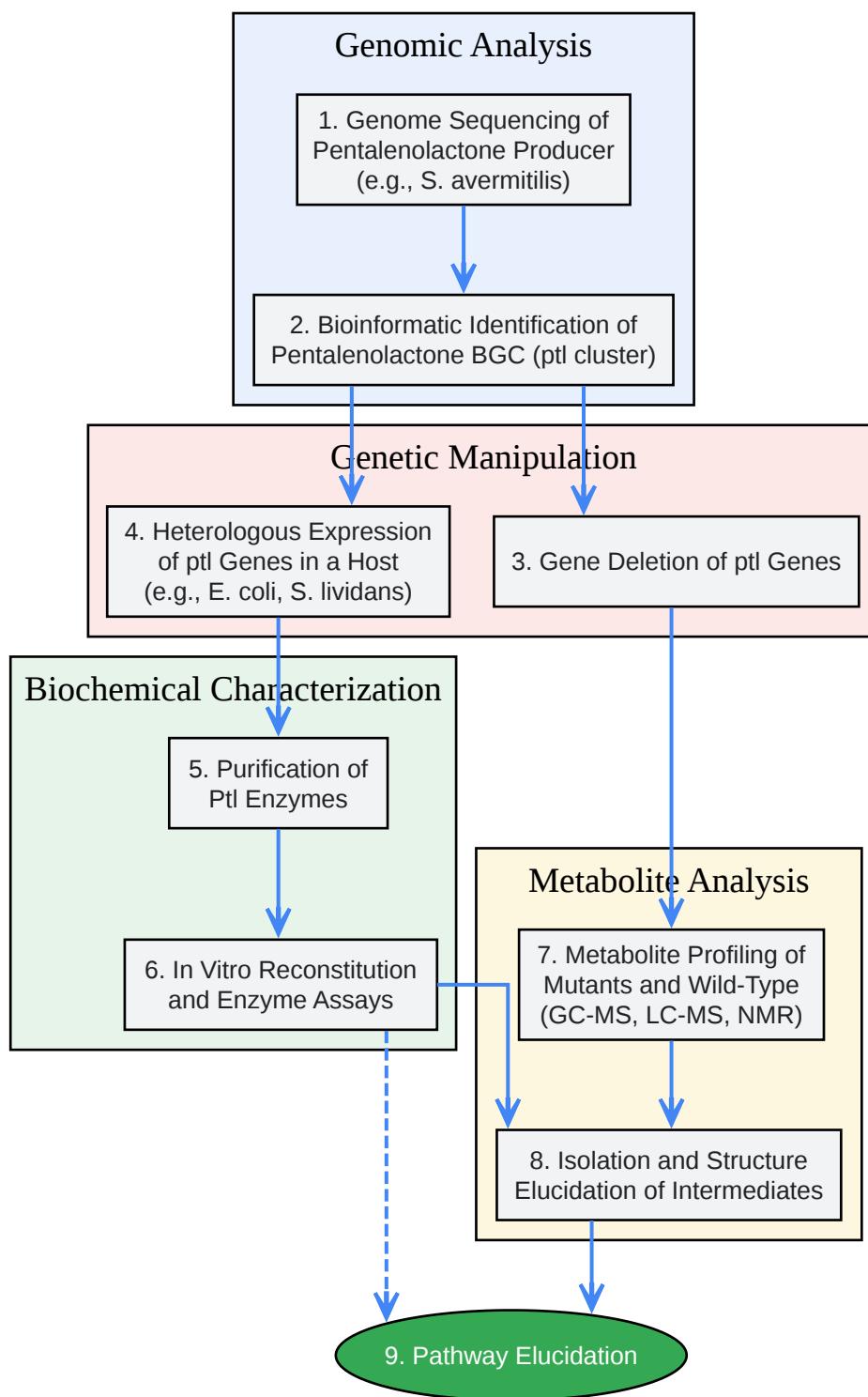
The organization of the **pentalenolactone** biosynthetic gene cluster in *S. avermitilis* is as follows:

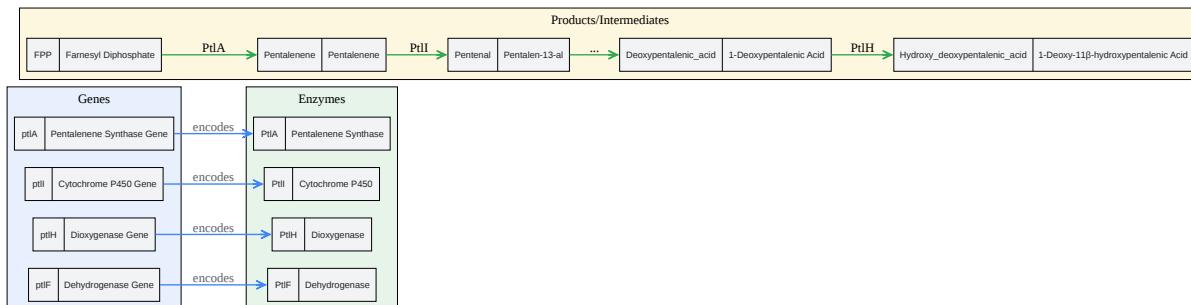
Gene	SAV Number	Putative Function
gap1	SAV2990	Pentalenolactone-insensitive GAPDH (resistance) [5]
ptlH	SAV2991	Non-heme iron dioxygenase [5]
ptlG	SAV2992	Transmembrane efflux protein [5]
ptlF	SAV2993	Short-chain dehydrogenase [6]
ptlE	SAV2994	Flavin-dependent monooxygenase
ptlD	SAV2995	α -ketoglutarate-dependent dioxygenase
ptlC	SAV2996	Unknown
ptlB	SAV2997	Farnesyl diphosphate synthase [5]
ptlA	SAV2998	Pentalenene synthase [3]
ptlI	SAV2999	Cytochrome P450 monooxygenase [1]
ptlR	SAV3000	Transcriptional regulator [5]
ptlJ	SAV3001	Unknown
ptlK	SAV3002	Unknown

The Biosynthetic Pathway: From Farnesyl Diphosphate to Pentalenolactone

The biosynthesis of **pentalenolactone** is a multi-step enzymatic process that transforms the ubiquitous sesquiterpene precursor, farnesyl diphosphate (FPP), into the complex lactone structure of the final product. The pathway involves a series of cyclization and oxidation reactions catalyzed by enzymes encoded by the ptl gene cluster.







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- 4. pubs.acs.org [pubs.acs.org]
- 5. Pentalenolactone Biosynthesis. Molecular Cloning and Assignment of Biochemical Function to PtlH, a Non-Heme Iron Dioxygenase of *Streptomyces avermitilis* - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pentalenolactone biosynthesis. Molecular cloning and assignment of biochemical function to PtlF, a short-chain dehydrogenase from *Streptomyces avermitilis*, and identification of a new biosynthetic intermediate - PMC [pmc.ncbi.nlm.nih.gov]

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